

Application Notes and Protocols for EML-Br-T1 (C13H13BrN2OS2) in OLED Fabrication

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C13H13BrN2OS2

Cat. No.: B12180299

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Disclaimer: No specific experimental data or established protocols were found in the public domain for a compound with the precise molecular formula **C13H13BrN2OS2** in the context of OLED fabrication. The following application notes and protocols are based on established methodologies for similar heterocyclic compounds used as emissive or electron-transporting materials in organic light-emitting diodes. The data presented is hypothetical and serves as a representative example for this class of materials.

Introduction

EML-Br-T1 is a novel brominated heterocyclic compound with the molecular formula **C13H13BrN2OS2**. Its molecular structure, rich in aromatic and heteroaromatic moieties, suggests potential applications in organic electronics. The presence of bromine can enhance intersystem crossing, potentially making it suitable for phosphorescent or thermally activated delayed fluorescence (TADF) applications. The oxadiazole and thiazole/thiadiazole-like moieties are common in electron-transporting and emissive materials due to their electron-deficient nature and high thermal stability. These notes provide an overview of its potential application as an emissive layer (EML) material in OLEDs.

Physicochemical Properties of EML-Br-T1

A summary of the key photophysical and electrochemical properties of EML-Br-T1 is presented below. These properties are crucial for designing efficient OLED device architectures.

Property	Value	Method of Measurement
Molecular Weight	357.29 g/mol	-
Absorption Peak (λ_{abs})	350 nm (in Toluene)	UV-Vis Spectroscopy
Emission Peak (λ_{em})	520 nm (in Toluene)	Photoluminescence Spectroscopy
Photoluminescence Quantum Yield (PLQY)	75% (in doped thin film)	Integrating Sphere Measurement
Highest Occupied Molecular Orbital (HOMO)	-5.8 eV	Cyclic Voltammetry (CV)
Lowest Unoccupied Molecular Orbital (LUMO)	-2.9 eV	CV and Optical Bandgap
Triplet Energy (E_T)	2.5 eV	Phosphorescence Spectroscopy (77K)
Glass Transition Temperature (T_g)	115 °C	Differential Scanning Calorimetry (DSC)
Decomposition Temperature (T_d)	380 °C (5% weight loss)	Thermogravimetric Analysis (TGA)

OLED Device Fabrication Protocol

This section details a standard protocol for the fabrication of a multilayer OLED device using EML-Br-T1 as the emissive dopant.

3.1. Substrate Preparation

- Patterned indium tin oxide (ITO) coated glass substrates are cleaned sequentially in an ultrasonic bath.
- Sonicate in a solution of Decon 90 or equivalent detergent for 15 minutes.
- Rinse thoroughly with deionized (DI) water.

- Sonicate in DI water for 15 minutes.
- Sonicate in acetone for 15 minutes.
- Sonicate in isopropyl alcohol (IPA) for 15 minutes.[\[1\]](#)
- The substrates are then dried using a stream of high-purity nitrogen gas.
- Immediately before loading into the deposition chamber, the substrates are treated with UV-ozone for 10 minutes to enhance the work function of the ITO and remove any residual organic contaminants.

3.2. Organic and Metal Layer Deposition

All organic layers and the metal cathode are deposited by thermal evaporation in a high-vacuum chamber with a base pressure of $< 5 \times 10^{-7}$ Torr. The deposition rates are monitored using quartz crystal microbalances.

- Device Structure: ITO / HTL / EML / HBL / ETL / EIL / Cathode
- Hole-Injecting Layer (HIL) & Hole-Transporting Layer (HTL): A 40 nm thick layer of N,N'-Di(1-naphthyl)-N,N'-diphenyl-(1,1'-biphenyl)-4,4'-diamine (NPB) is deposited at a rate of 1.0 Å/s.
- Emissive Layer (EML): A 20 nm thick emissive layer is created by co-evaporating the host material, 4,4'-N,N'-dicarbazole-biphenyl (CBP), with EML-Br-T1 as the dopant. A doping concentration of 8 wt% is used. The deposition rate for CBP is maintained at 1.8 Å/s, while the rate for EML-Br-T1 is adjusted to 0.2 Å/s to achieve the desired doping ratio.
- Hole-Blocking Layer (HBL): A 10 nm layer of 2,9-dimethyl-4,7-diphenyl-1,10-phenanthroline (BCP) is deposited at a rate of 1.0 Å/s to confine excitons within the emissive layer.
- Electron-Transporting Layer (ETL): A 30 nm thick layer of tris(8-hydroxyquinolinato)aluminium (Alq3) is deposited at a rate of 1.0 Å/s.[\[2\]](#)
- Electron-Injecting Layer (EIL): A 1 nm thick layer of lithium fluoride (LiF) is deposited at a rate of 0.1 Å/s to facilitate electron injection.

- Cathode: A 100 nm thick layer of aluminum (Al) is deposited at a rate of 2.0 Å/s to serve as the cathode.

3.3. Encapsulation

To prevent degradation from atmospheric moisture and oxygen, the completed devices are encapsulated in a nitrogen-filled glovebox using a UV-curable epoxy resin and a glass coverslip.

Device Performance Characterization

The performance of the fabricated OLED devices is characterized in ambient air without any further encapsulation.

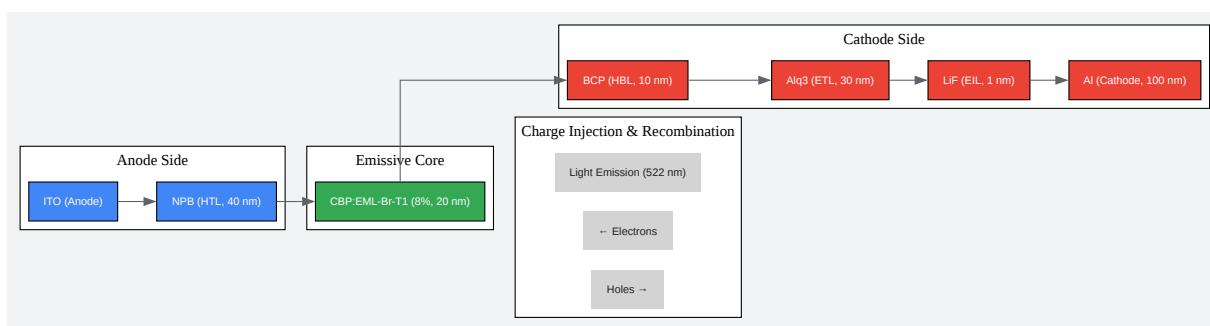
- Current Density-Voltage-Luminance (J-V-L) Characteristics: Measured using a Keithley 2400 source meter and a Konica Minolta CS-2000 spectroradiometer.
- Electroluminescence (EL) Spectra: Recorded by the spectroradiometer at a constant driving voltage of 8V.
- Efficiency Calculations: The external quantum efficiency (EQE), current efficiency, and power efficiency are calculated from the J-V-L data and the EL spectrum, assuming a Lambertian emission profile.

Representative Device Performance Data

The following table summarizes the performance of a typical OLED device fabricated using EML-Br-T1 as the green emissive dopant.

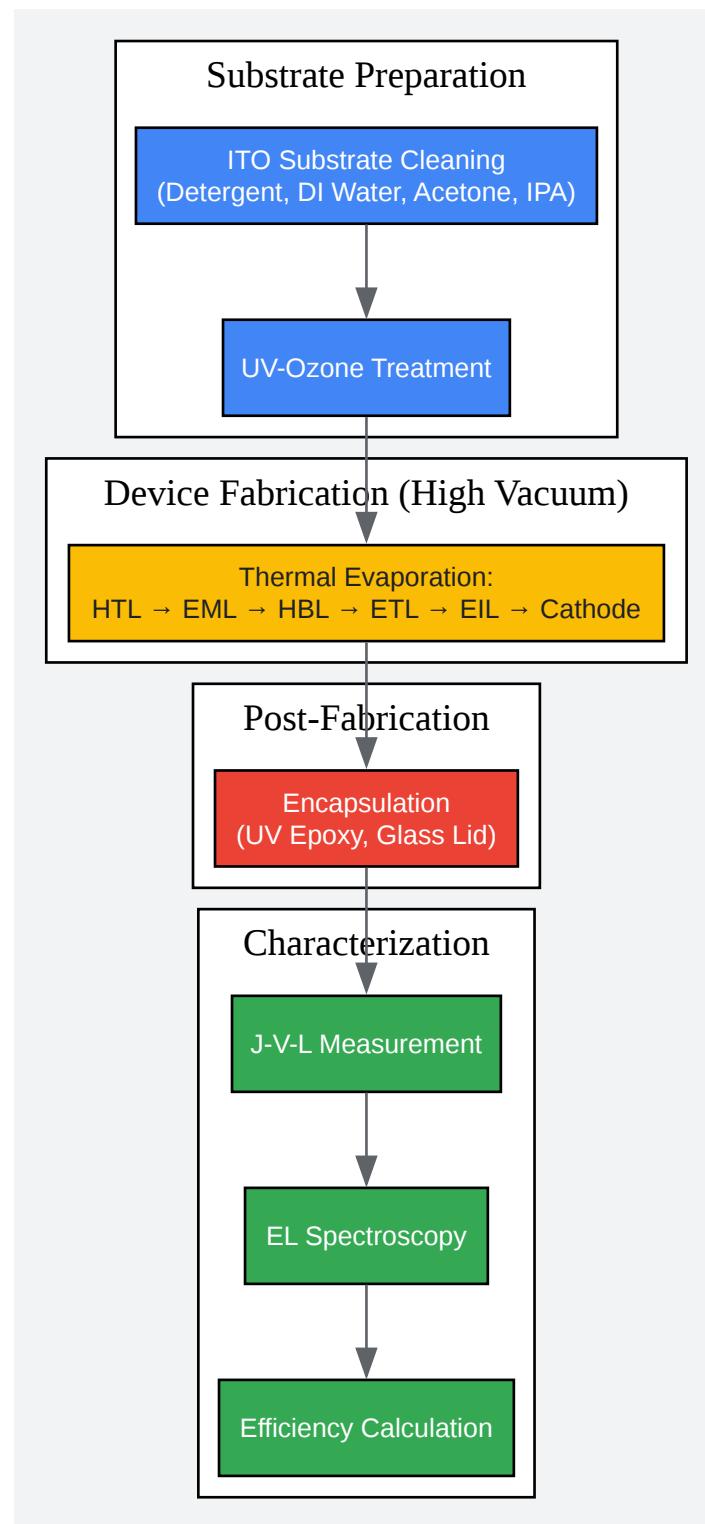
Parameter	Value
Peak Emission Wavelength	522 nm
CIE Coordinates (x, y)	(0.33, 0.61)
Turn-on Voltage (at 1 cd/m ²)	3.2 V
Maximum Luminance	15,200 cd/m ² at 12 V
Maximum Current Efficiency	45.5 cd/A
Maximum Power Efficiency	39.8 lm/W
Maximum External Quantum Efficiency (EQE)	14.8%

Visualizations



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Caption: Energy level diagram of the OLED device.

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References

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